

Comparative Analysis of Travoprost and its Epoxide Impurity: A Guide for Researchers

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Compound of Interest

Compound Name: 13,14-epoxy Travoprost

Cat. No.: B15569547

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For researchers, scientists, and drug development professionals, this guide provides a comparative overview of the prostaglandin F2 α analog, Travoprost, and its known epoxide impurity. This document summarizes their chemical properties, discusses their potential pharmacological and toxicological profiles, and provides detailed experimental protocols for their analysis.

Travoprost is a potent ocular hypotensive agent widely used in the treatment of glaucoma and ocular hypertension.[1] Its therapeutic effect is mediated through its active form, travoprost acid, which is a selective agonist for the prostaglandin F (FP) receptor.[2] The presence of impurities in the drug substance can impact its efficacy and safety. Among these is the epoxide impurity, formed through oxidation of the parent molecule. While reference standards for this impurity are commercially available, a comprehensive public dataset directly comparing its biological activity and toxicity to Travoprost is not readily available. This guide synthesizes the known information on Travoprost and provides a framework for the experimental comparison of these two compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Travoprost and its epoxide impurity is presented below. The epoxide impurity has a higher molecular weight due to the addition of an oxygen atom.

Property	Travoprost	Travoprost Epoxide Impurity
IUPAC Name	Isopropyl (Z)-7-[(1R,2R,3R,5S)-3,5-dihydroxy-2-[(1E,3R)-3-hydroxy-4-[3-(trifluoromethyl)phenoxy]but-1-en-1-yl]cyclopentyl]hept-5-enoate	Isopropyl (Z)-7-((1R,2R,3R,5S)-3,5-dihydroxy-2-((2S,3S)-3-((S)-1-hydroxy-2-(3-(trifluoromethyl)phenoxy)ethyl)oxiran-2-yl)cyclopentyl)hept-5-enoate
Molecular Formula	C ₂₆ H ₃₅ F ₃ O ₆	C ₂₆ H ₃₅ F ₃ O ₇
Molecular Weight	500.55 g/mol	516.55 g/mol
CAS Number	157283-68-6	Not Available

Pharmacological Profile

Travoprost is a prodrug that is hydrolyzed in the cornea to its active free acid form.^[3] This active metabolite is a full and highly selective agonist at the prostaglandin FP receptor.^[4] Activation of the FP receptor in the ciliary muscle and trabecular meshwork leads to an increase in the uveoscleral outflow of aqueous humor, which in turn reduces intraocular pressure.^[3] The binding affinity of travoprost acid to the FP receptor is high, with reported K_i values in the nanomolar range.^[5]

The Travoprost epoxide impurity's pharmacological activity has not been extensively reported in publicly available literature. The formation of an epoxide on the double bond of the alpha chain could potentially alter its binding affinity and efficacy at the FP receptor. The structural change may affect the molecule's conformation and its interaction with the receptor's binding pocket. It is plausible that the epoxide impurity would exhibit reduced or altered activity compared to the parent compound. However, without direct experimental data from receptor binding and functional assays, its pharmacological profile remains speculative.

Toxicological Profile

The safety profile of Travoprost ophthalmic solutions has been well-established through clinical trials.^[4] In vitro studies on human conjunctival epithelial cells have primarily focused on the effects of preservatives, such as benzalkonium chloride (BAK), used in the formulations.^{[6][7][8][9]} These studies indicate that the preservative is the main contributor to in vitro cytotoxicity.^{[6][7][8][9]}

The toxicological profile of the Travoprost epoxide impurity is not well-documented. Epoxides as a chemical class are known to be reactive electrophiles that can potentially interact with cellular macromolecules like DNA and proteins. This reactivity can sometimes lead to cytotoxicity or genotoxicity. Therefore, it is crucial to characterize the toxicological profile of this impurity to ensure the safety of the drug product. In vitro cytotoxicity assays would be the first step in assessing its potential for adverse cellular effects.

Experimental Protocols

To facilitate the direct comparison of Travoprost and its epoxide impurity, the following experimental protocols are provided.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

This method is suitable for separating and quantifying Travoprost and its impurities.

- Instrumentation: A high-performance liquid chromatography system with a UV detector.
- Column: A reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient elution using a mixture of acetonitrile and a phosphate buffer (pH adjusted to 3.0).^[10]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 220 nm.^[10]
- Procedure:

- Prepare standard solutions of Travoprost and its epoxide impurity of known concentrations in the mobile phase.
- Prepare the sample solution by dissolving the test substance in the mobile phase.
- Inject equal volumes of the standard and sample solutions into the chromatograph.
- Record the chromatograms and measure the peak areas.
- Calculate the concentration of the epoxide impurity relative to Travoprost.

FP Receptor Binding Assay

This assay determines the binding affinity of the compounds to the prostaglandin FP receptor.

- Materials:
 - Cell membranes expressing the human FP receptor.
 - Radiolabeled prostaglandin F2 α (e.g., [3 H]-PGF2 α).
 - Travoprost and Travoprost epoxide impurity.
 - Binding buffer (e.g., Tris-HCl buffer with MgCl $_2$ and EDTA).
 - Glass fiber filters.
 - Scintillation counter.
- Procedure:
 - Incubate the cell membranes with a fixed concentration of [3 H]-PGF2 α and varying concentrations of the test compounds (Travoprost or its epoxide impurity) in the binding buffer.
 - Allow the binding to reach equilibrium.
 - Separate the bound and free radioligand by rapid filtration through glass fiber filters.

- Wash the filters with ice-cold binding buffer to remove non-specifically bound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Determine the concentration of the test compound that inhibits 50% of the specific binding of [³H]-PGF2 α (IC₅₀).
- Calculate the binding affinity (K_i) using the Cheng-Prusoff equation.

In Vitro Cytotoxicity Assay (MTT Assay)

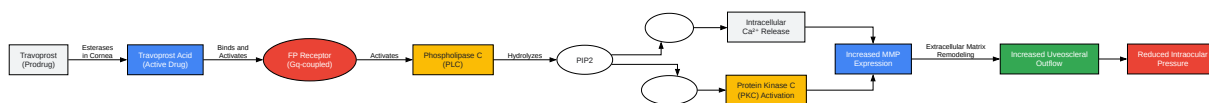
This assay assesses the potential of the compounds to reduce cell viability.

- Cell Line: Human conjunctival epithelial cells (or another relevant ocular cell line).
- Materials:
 - Cell culture medium and supplements.
 - Travoprost and Travoprost epoxide impurity.
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
 - Solubilization buffer (e.g., DMSO or a solution of SDS in HCl).
 - 96-well microplates.
 - Microplate reader.
- Procedure:
 - Seed the cells in a 96-well plate and allow them to attach overnight.
 - Treat the cells with various concentrations of Travoprost or its epoxide impurity for a specified period (e.g., 24, 48, or 72 hours).
 - After the incubation period, add MTT solution to each well and incubate for a few hours.
 - During this incubation, viable cells will reduce the yellow MTT to purple formazan crystals.

- Add the solubilization buffer to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability relative to untreated control cells.

Visualizations

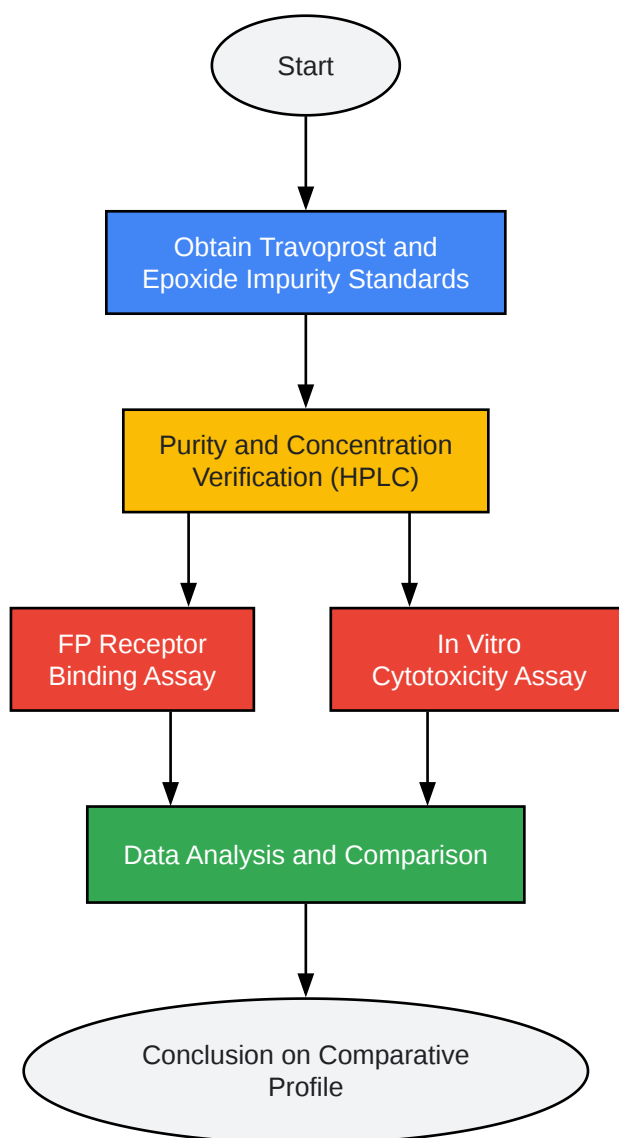
Signaling Pathway



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Caption: FP Receptor Signaling Pathway of Travoprost.

Experimental Workflow



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Caption: Experimental Workflow for Comparative Analysis.

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